

# Application of Acid Red 73 in Forensic Science: Detailed Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid red 73

Cat. No.: B1665444

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## Introduction

**Acid Red 73**, also known as Crocein Scarlet MOO, is a water-soluble anionic dye belonging to the azo class of compounds. While extensively utilized in the textile and leather industries for its vibrant red color, its application in forensic science, particularly for the enhancement of evidence, is less documented compared to other acid dyes. However, its chemical properties as a protein stain suggest its potential for visualizing biological evidence, such as bloodstains. This document provides detailed application notes and experimental protocols for the use of **Acid Red 73** in forensic science, drawing parallels from established methodologies for similar acid dyes and the closely related Crocein Scarlet 7B found in Crowle's double stain.

## Principle of Application

In forensic applications, **Acid Red 73** functions as a protein stain. The negatively charged sulfonate groups ( $-SO_3^-$ ) on the dye molecule interact with the positively charged amino groups of proteins present in biological fluids like blood. This electrostatic interaction results in the dye binding to the proteinaceous components of a stain, thereby enhancing its visibility. This is particularly useful for developing latent or faint bloodstains on various surfaces.

## Application Notes

Primary Application: Enhancement of bloody fingerprints and footwear impressions.

**Suitable Surfaces:** Primarily recommended for non-porous surfaces such as glass, tile, painted wood, and plastics. Use on porous surfaces may result in high background staining, making visualization of ridge detail difficult.[1][2]

**Comparison to Other Reagents:** While specific comparative studies on **Acid Red 73** are limited, related compounds in "Crowle's double stain" (containing Crocein Scarlet 7B) have been shown to be effective for bloodstain enhancement.[3] However, some studies suggest that Crowle's stain may provide less contrast compared to other established protein stains like Amido Black and Acid Violet 17.[2][3]

**Limitations:**

- May cause high background staining on porous surfaces.
- The staining process involves acidic solutions that could potentially degrade DNA evidence. If DNA analysis is required, it should be performed prior to staining or a small, unstained portion of the evidence should be preserved.
- The stained impressions may not be easily lifted.[2]
- The fluorescence of the stained mark is not a primary characteristic, unlike with Acid Yellow 7.[2]

## Quantitative Data Summary

The following table summarizes the available quantitative data for acid dyes used in bloodstain enhancement. It is important to note that specific data for **Acid Red 73** is not readily available in forensic literature; therefore, data from the closely related Crocein Scarlet 7B (a component of Crowle's stain) and other common acid dyes are presented for comparison.

| Reagent/Stain              | Active Component(s)                             | Typical Concentration | Staining Time | Sensitivity (Blood Dilution) |
|----------------------------|---|-----------------------|---------------|------------------------------|
| Proposed Acid Red 73 Stain | Acid Red 73<br>(Crocein Scarlet MOO)            | ~0.1% w/v             | 1-3 minutes   | Not established              |
| Crowle's Double Stain      | Crocein Scarlet 7B & Coomassie Brilliant Blue R | 2.5 g/L & 150 mg/L    | 30-90 seconds | 1:30,000[4]                  |
| Amido Black (Water-based)  | Naphthol Blue Black                             | ~0.2% w/v             | 3-5 minutes   | High                         |
| Acid Violet 17             | Coomassie Brilliant Violet R-150                | ~0.1% w/v             | 1-3 minutes   | High                         |
| Acid Yellow 7              | Brilliant Sulfoflavin                           | ~0.1% w/v             | 1-3 minutes   | High                         |

## Experimental Protocols

The following protocols are provided for the preparation and application of an **Acid Red 73** staining solution for the enhancement of bloody impressions. This protocol is adapted from established methods for other acid dyes and Crowle's stain.[1][5]

### Protocol 1: Preparation of **Acid Red 73** Staining Reagents

#### 1.1. Blood Fixative Solution (5-Sulfosalicylic Acid, 2% w/v)

##### • Materials:

- 5-Sulfosalicylic acid dihydrate: 20 g
- Distilled or deionized water: 1000 mL
- Glass beaker or flask

- Magnetic stirrer and stir bar
- Procedure:
  - Weigh 20 g of 5-sulfosalicylic acid dihydrate.
  - Add the 5-sulfosalicylic acid to 1000 mL of distilled water in a beaker.
  - Place the beaker on a magnetic stirrer and add a stir bar.
  - Stir until the solid is completely dissolved.
  - Store the solution in a clearly labeled bottle at room temperature.

### 1.2. Acid Red 73 Staining Solution (Adapted from General Acid Dye Protocol)

- Materials:
  - **Acid Red 73** (Coccein Scarlet MOO): 1 g
  - Glacial acetic acid: 50 mL
  - Ethanol (95%): 250 mL
  - Distilled or deionized water: 700 mL
  - Graduated cylinders
  - Glass beaker or flask
  - Magnetic stirrer and stir bar
- Procedure:
  - Carefully measure 50 mL of glacial acetic acid and 250 mL of ethanol and add them to a 1-liter beaker.
  - Weigh 1 g of **Acid Red 73** powder and add it to the beaker containing the acetic acid and ethanol.

- Place the beaker on a magnetic stirrer and stir until the dye is dissolved.
- Slowly add 700 mL of distilled water to the solution while stirring.
- Continue stirring until the solution is homogeneous.
- Store the staining solution in a clearly labeled, dark glass bottle at room temperature.

### 1.3. Destaining (Rinse) Solution

- Materials:

- Glacial acetic acid: 50 mL
- Ethanol (95%): 250 mL
- Distilled or deionized water: 700 mL
- Graduated cylinders
- Glass beaker or flask

- Procedure:

- Combine 50 mL of glacial acetic acid, 250 mL of ethanol, and 700 mL of distilled water in a beaker.
- Stir until the solution is thoroughly mixed.
- Store in a clearly labeled bottle at room temperature.

## Protocol 2: Enhancement of Bloody Impressions with **Acid Red 73**

### 2.1. Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Work in a well-ventilated area or a fume hood, especially when handling glacial acetic acid and ethanol.

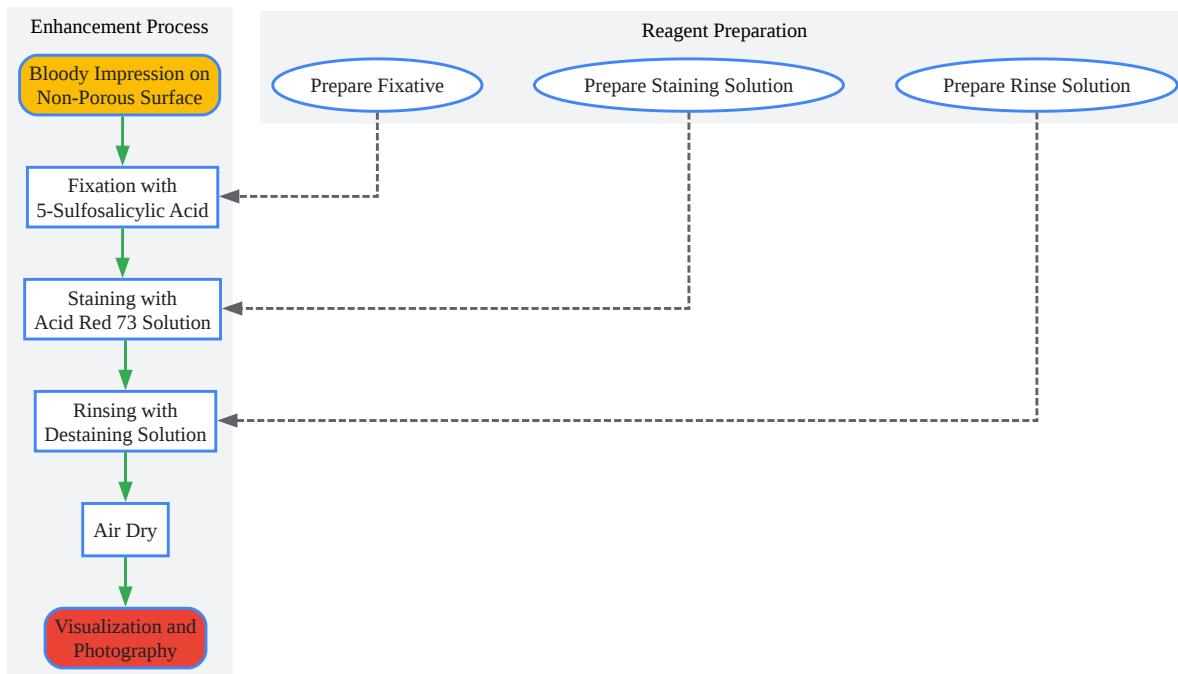
## 2.2. Procedure:

- Fixation:
  - Before applying the staining solution, the blood impression must be fixed to prevent diffusion of the stain and loss of detail.
  - Apply the 2% 5-sulfosalicylic acid fixative solution to the area of interest using a spray bottle or by carefully immersing the item.
  - Allow the fixative to remain in contact with the stain for at least 5 minutes.
  - Gently rinse the surface with distilled water and allow it to air dry completely.
- Staining:
  - Apply the **Acid Red 73** staining solution to the fixed bloodstain. This can be done by:
    - Immersion: Submerge the item in a tray containing the staining solution for 1-3 minutes.
    - Washing: Gently pour the staining solution over the surface.
    - Spraying: Use a spray bottle to apply the stain. This should be done carefully to avoid oversaturation and running of the stain.
  - Allow the stain to react for 1-3 minutes.
- Destaining (Rinsing):
  - After the desired staining time, rinse the surface with the destaining solution to remove excess dye from the background.
  - This can be done by immersing the item in the rinse solution or by gently washing the surface with it.

- Follow with a final rinse with distilled water.
- Drying and Visualization:
  - Allow the item to air dry completely.
  - Visually examine the enhanced impression under good lighting.
  - Photograph the developed prints using a high-resolution camera for documentation.

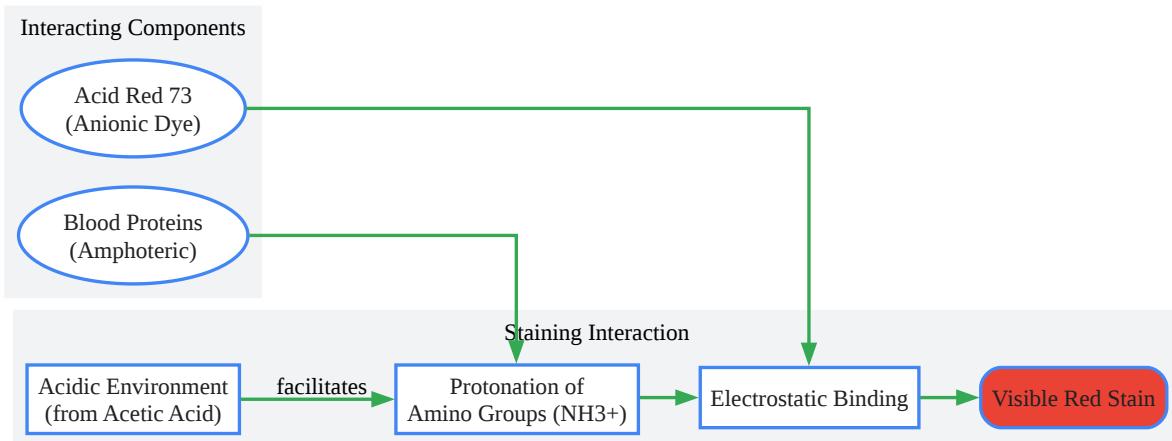
## Visualizations

The following diagrams illustrate the logical workflow for the enhancement of bloody impressions using an acid dye and the proposed signaling pathway of the staining mechanism.



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Caption: Workflow for Bloody Impression Enhancement.



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Caption: Mechanism of Acid Dye Staining.

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